

Application Note: Comprehensive Analytical Characterization of 2-Morpholinoaniline

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Compound of Interest

Compound Name: 2-Morpholinoaniline

CAS No.: 5585-33-1

Cat. No.: B1348958

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Abstract

This document provides a detailed guide to the analytical methods for the comprehensive characterization of **2-Morpholinoaniline** (CAS No: 5585-33-1), a key chemical intermediate in pharmaceutical synthesis.^[1] We present a multi-technique approach encompassing chromatography and spectroscopy to ensure identity, purity, and quality. The protocols herein are designed for researchers, quality control analysts, and drug development professionals, offering step-by-step instructions and the scientific rationale behind the methodological choices.

Introduction: The Analytical Imperative for 2-Morpholinoaniline

2-Morpholinoaniline, with the empirical formula $C_{10}H_{14}N_2O$, is a substituted aniline featuring a morpholine moiety.^[2] This structural combination makes it a valuable building block in the synthesis of more complex molecules, including pharmacologically active agents.^[1] The purity and structural integrity of this intermediate are paramount, as any impurities can be carried through the synthetic pathway, potentially impacting the efficacy, safety, and stability of the final drug product.

Therefore, a robust and multi-faceted analytical strategy is not merely a quality control requirement but a foundational element of successful drug development. This guide moves beyond simple procedural lists to provide a logical framework for characterization, ensuring that each method yields reliable and scientifically valid data.

Physicochemical Properties Summary

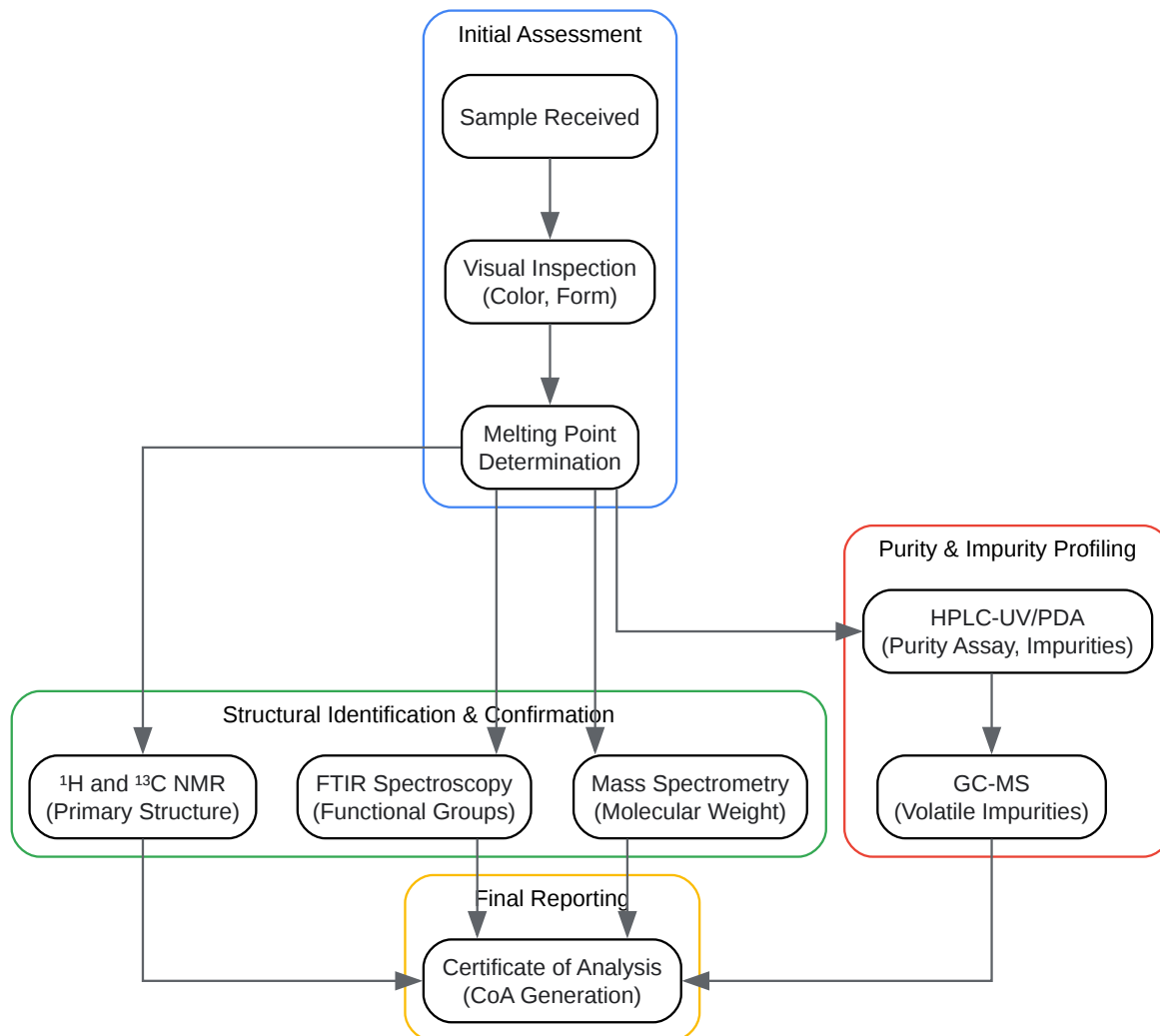
A baseline understanding of the physical properties of **2-Morpholinoaniline** is essential for proper handling, storage, and the design of analytical methods.

Property	Value	Source(s)
CAS Number	5585-33-1	, [2]
Molecular Formula	C ₁₀ H ₁₄ N ₂ O	, [2]
Molecular Weight	178.23 g/mol	, [2]
Appearance	Solid; White to Gray to Orange powder/crystal	,
Melting Point	97-101 °C	

The Analytical Workflow: A Strategy for Complete Characterization

A comprehensive analysis of **2-Morpholinoaniline** requires the integration of multiple orthogonal techniques. Each method provides a unique piece of the puzzle, and together they create a complete picture of the material's quality. The following workflow illustrates a systematic approach to characterization.

Figure 1. Comprehensive Analytical Workflow for 2-Morpholinoaniline



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Sources

- 1. chemimpex.com [chemimpex.com]
- 2. 2-吗啉基苯胺 97% | [Sigma-Aldrich](https://sigmaaldrich.com) [sigmaaldrich.com]
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